

fluoro(imino)phosphane chemical formula and molecular weight

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Compound of Interest

Compound Name: Fluoro(imino)phosphane

Cat. No.: B15419483

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An In-depth Technical Guide on Fluoro(imino)phosphane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical properties of **fluoro(imino)phosphane**, a molecule of interest in inorganic chemistry. The information is presented to be accessible and useful for professionals in research and development.

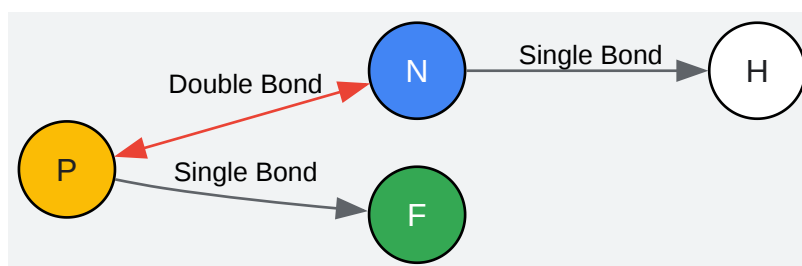
Core Chemical Data

Fluoro(imino)phosphane is an inorganic compound with a straightforward molecular structure. Its fundamental chemical data are summarized below.

Property	Value	Source
Chemical Formula	FHNP	[1]
Molecular Weight	64.987 g/mol	[1]
IUPAC Name	fluoro(imino)phosphane	[1]

Structural Information

The molecular structure of **fluoro(imino)phosphane** consists of a central phosphorus atom double-bonded to an imino group (-NH) and single-bonded to a fluorine atom. This arrangement gives the molecule its specific chemical characteristics.



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Caption: Molecular structure of **fluoro(imino)phosphane**.

Experimental Protocols

Detailed experimental protocols for the synthesis of **fluoro(imino)phosphane** are not readily available in the public domain. However, related research on the synthesis of other iminophosphanes, such as imino(pentafluorophenyl)phosphane, has been documented[2]. The synthesis of such compounds can be complex and may involve the reaction of precursor molecules under specific conditions to achieve the desired product[2].

Signaling Pathways and Biological Activity

Currently, there is no available research to suggest the involvement of **fluoro(imino)phosphane** in any biological signaling pathways. Its application in drug development is not documented, and it is primarily of interest from a chemical structure and reactivity standpoint. The broader field of phosphine derivatives includes compounds with various applications, but specific biological functions of **fluoro(imino)phosphane** have not been reported.

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References

- 1. Fluoro(imino)phosphane | FHNP | CID 59651146 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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